

# Personal protective equipment for handling Celangulin XIX

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## Compound of Interest

Compound Name: Celangulin XIX

Cat. No.: B15135923

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## Essential Safety and Handling Guide for Celangulin XIX

This document provides immediate, essential safety and logistical information for handling **Celangulin XIX** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

## Personal Protective Equipment (PPE) and Safety Measures

Proper handling of **Celangulin XIX** requires strict adherence to safety protocols to minimize exposure and ensure a safe laboratory environment. The following tables summarize the necessary personal protective equipment and immediate actions in case of exposure, based on the Material Safety Data Sheet (MSDS)[1].

Table 1: Personal Protective Equipment for Handling **Celangulin XIX**[1]

Protection Type	Recommended Equipment	Specifications & Remarks
Respiratory Protection	Full-face particle respirator	Use type N99 (US) or type P2 (EN 143) respirator cartridges. A full-face supplied air respirator is necessary if it is the sole means of protection. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).
Hand Protection	Chemical-resistant gloves	Handle with gloves. Inspect gloves prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
Eye Protection	Safety glasses with side-shields or goggles	Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).
Skin and Body Protection	Protective clothing (lab coat)	Choose body protection according to the concentration and amount of the dangerous substance at the specific workplace.

Table 2: First Aid Measures for **Celangulin XIX** Exposure<sup>[1]</sup>

Exposure Route	First Aid Procedure
Inhalation	If inhaled, remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Consult a physician.
Skin Contact	Immediately wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Operational and Disposal Plans

A clear plan for the handling, storage, and disposal of **Celangulin XIX** is critical for laboratory safety and environmental protection.

### Handling and Storage

- Handling: Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Storage: Store in a cool, dry, and well-ventilated place. Keep container tightly closed. Recommended storage temperature is -20°C<sup>[1]</sup>.

### Spill Management and Disposal

In the event of a spill, appropriate containment and disposal procedures must be followed to prevent wider contamination.

Table 3: Spill and Disposal Procedures for **Celangulin XIX**

Procedure	Action
Spill Containment	Wear personal protective equipment. Avoid dust formation. Sweep up and shovel. Do not let product enter drains.
Disposal	Dispose of in a suitable, closed container. Follow all federal, state, and local environmental regulations.

## Workflow for Handling Celangulin XIX

The following diagram illustrates the standard operational workflow for handling **Celangulin XIX**, from receiving to disposal.

**Caption:** Operational workflow for handling **Celangulin XIX**.

## Experimental Protocols and Potential Signaling Pathway (Reference: Celangulin V)

While specific experimental protocols and signaling pathways for **Celangulin XIX** are not readily available in the reviewed literature, extensive research has been conducted on the closely related compound, Celangulin V. The following information is provided as a reference for researchers. It is crucial to conduct a specific risk assessment and develop tailored protocols for **Celangulin XIX**.

Celangulins are recognized for their insecticidal properties, primarily acting as antifeedants and disrupting the digestive systems of various pests<sup>[2]</sup>.

## Key Experimental Methodologies for Celangulin V

Research on Celangulin V has employed several key methodologies to elucidate its mechanism of action.

Table 4: Summary of Experimental Protocols for Celangulin V

Experiment Type	Methodology	Key Findings
Insecticidal Activity Assay	Third-instar larvae of <i>Mythimna separata</i> are treated with various concentrations of Celangulin V derivatives. Mortality rates and KD50 (knockdown dose 50%) values are calculated.	Establishes the efficacy of Celangulin V and its analogues as insecticides.
Midgut Transmembrane Potential Measurement	The effects of Celangulin V on the apical and basolateral membrane potentials of insect midgut cells are measured using microelectrode techniques.	Celangulin V causes depolarization of the apical membrane of midgut cells in susceptible insects.
V-ATPase Activity Inhibition Assay	The activity of V-ATPase isolated from insect midguts is measured in the presence of Celangulin V. Inhibition ratios are determined.	Celangulin V inhibits the activity of V-ATPase, a key proton pump in insect midgut cells.
Affinity Chromatography and Protein Identification	Celangulin V is used as a ligand to isolate its binding proteins from insect midgut extracts. Bound proteins are identified using LC/Q-TOF-MS.	The H subunit of V-ATPase has been identified as a primary binding target of Celangulin V.

## Putative Signaling Pathway and Mechanism of Action for Celangulin V

The insecticidal action of Celangulin V is primarily attributed to its interaction with the vacuolar-type H<sup>+</sup>-ATPase (V-ATPase) in the midgut of susceptible insects. This interaction disrupts the proton gradient, leading to a cascade of physiological disruptions and ultimately, cell death.

**Caption:** Proposed signaling pathway for Celangulin V's insecticidal activity.

The binding of Celangulin V to the V-ATPase H subunit inhibits the pump's function, leading to a collapse of the electrochemical gradient across the midgut's apical membrane. This disruption causes a loss of normal physiological function, ultimately resulting in cell lysis and insect mortality. This mechanism of action highlights Celangulin V as a potent botanical insecticide with a specific molecular target.

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## References

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